

# Application Notes and Protocols for 5'-AMP Detection in Biological Samples

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## Compound of Interest

Compound Name: 5'-AMPS

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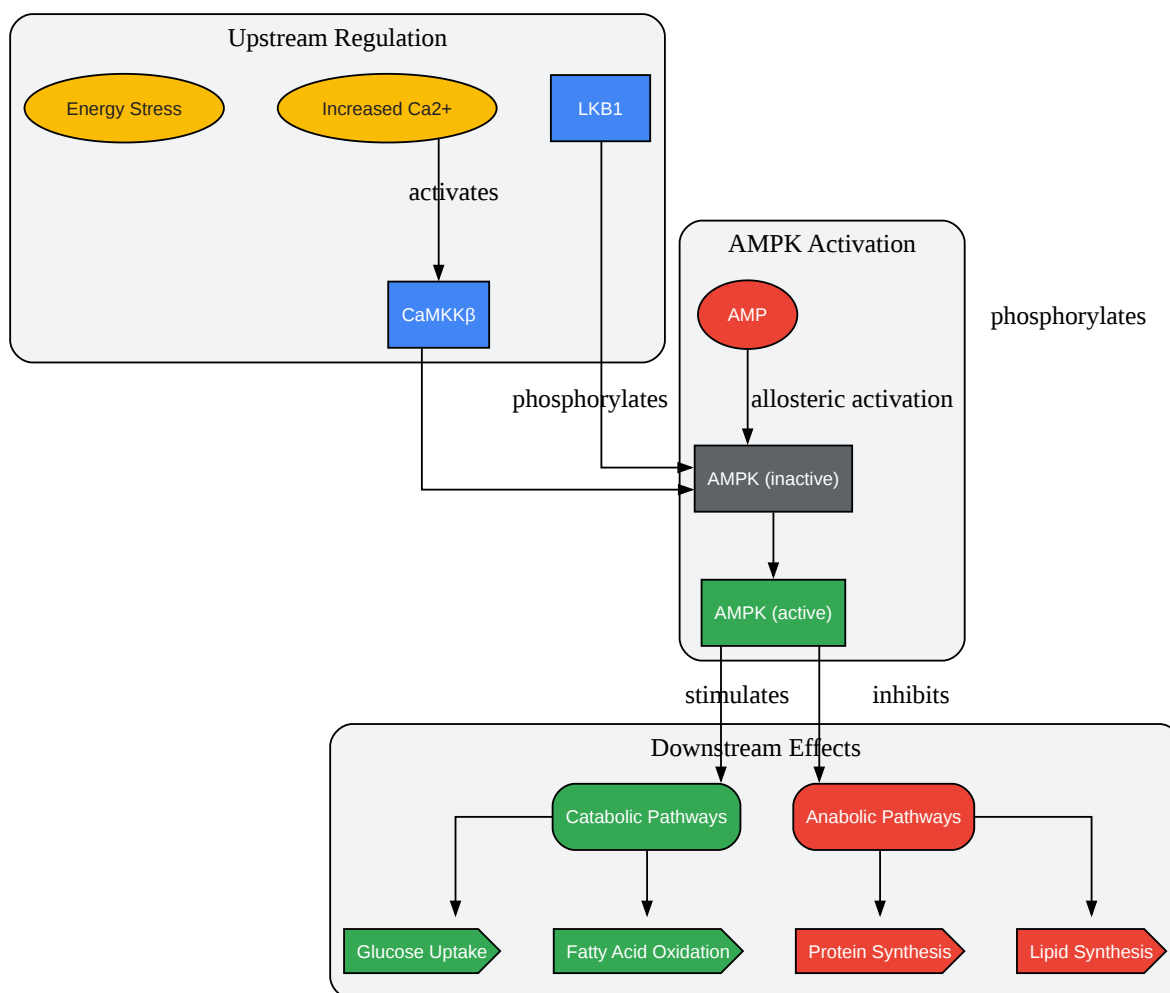
These application notes provide detailed protocols and comparative data for the detection of 5'-Adenosine Monophosphate (5'-AMP) in various biological samples. The methods described herein are essential for studying cellular energy homeostasis, signal transduction pathways, and for the development of therapeutic agents targeting metabolic regulation.

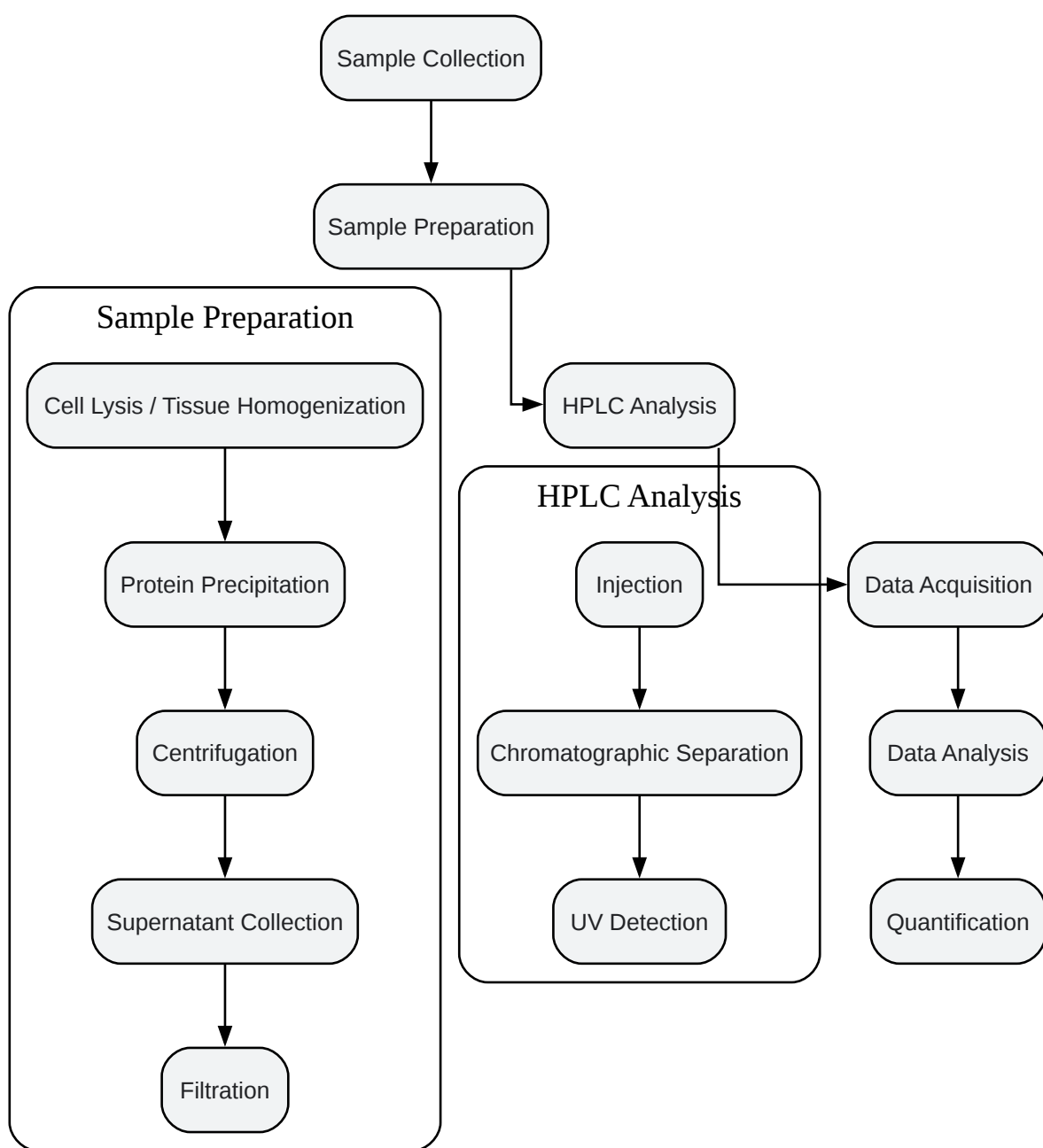
## Introduction to 5'-AMP and its Significance

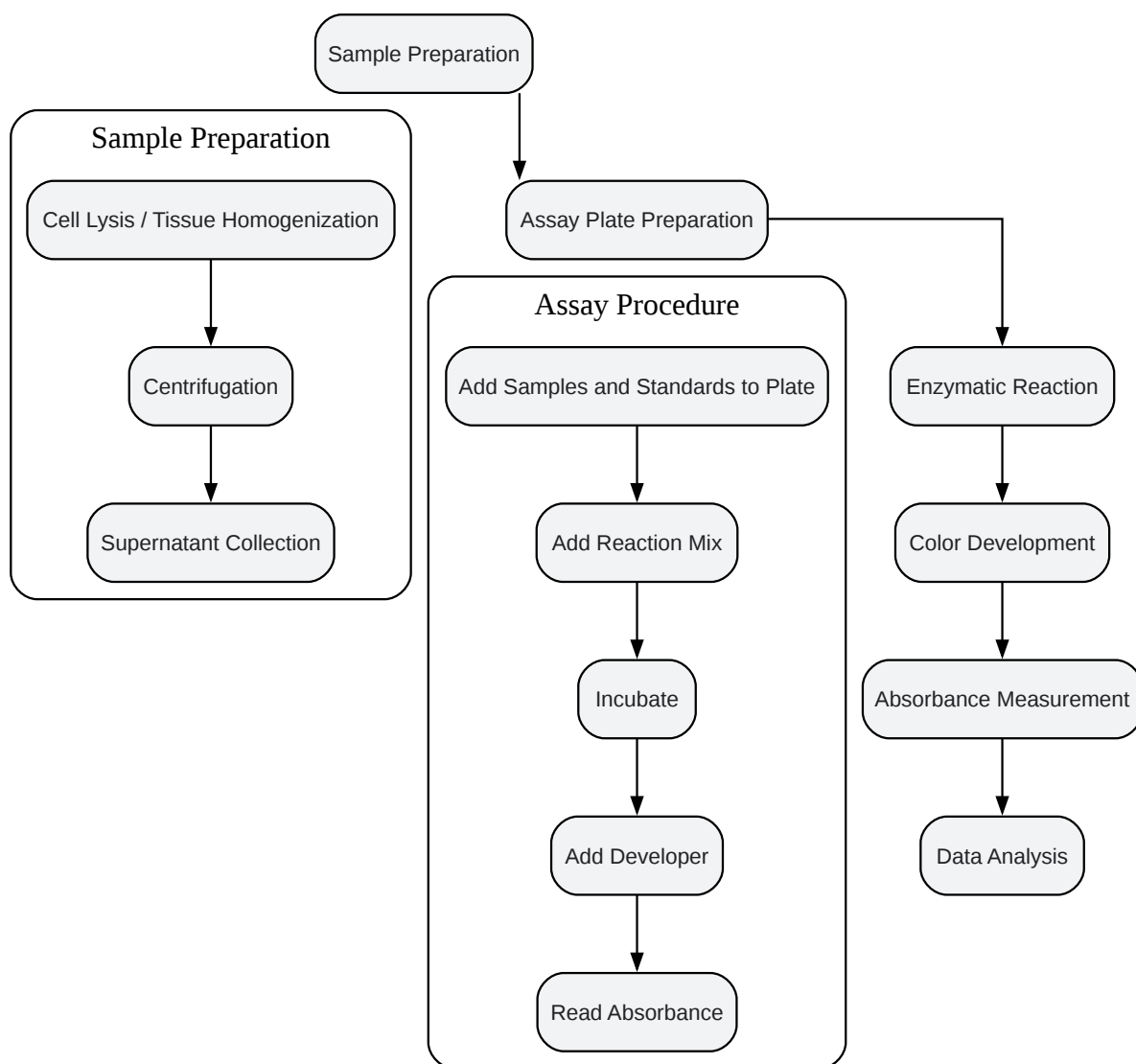
5'-Adenosine Monophosphate (5'-AMP) is a central molecule in cellular metabolism, acting as a sensitive indicator of the cell's energy status. It is a key allosteric regulator of the AMP-activated protein kinase (AMPK), a master sensor of cellular energy homeostasis.[1] When cellular ATP levels are depleted, and the AMP:ATP ratio rises, AMPK is activated.[2] Activated AMPK initiates a cascade of events to restore energy balance by stimulating catabolic pathways that generate ATP and inhibiting anabolic pathways that consume ATP.[2][3] Dysregulation of AMPK signaling is implicated in various metabolic diseases, including type 2 diabetes and obesity.[4] Therefore, accurate and robust methods for the quantification of 5'-AMP in biological samples are crucial for both basic research and drug discovery.

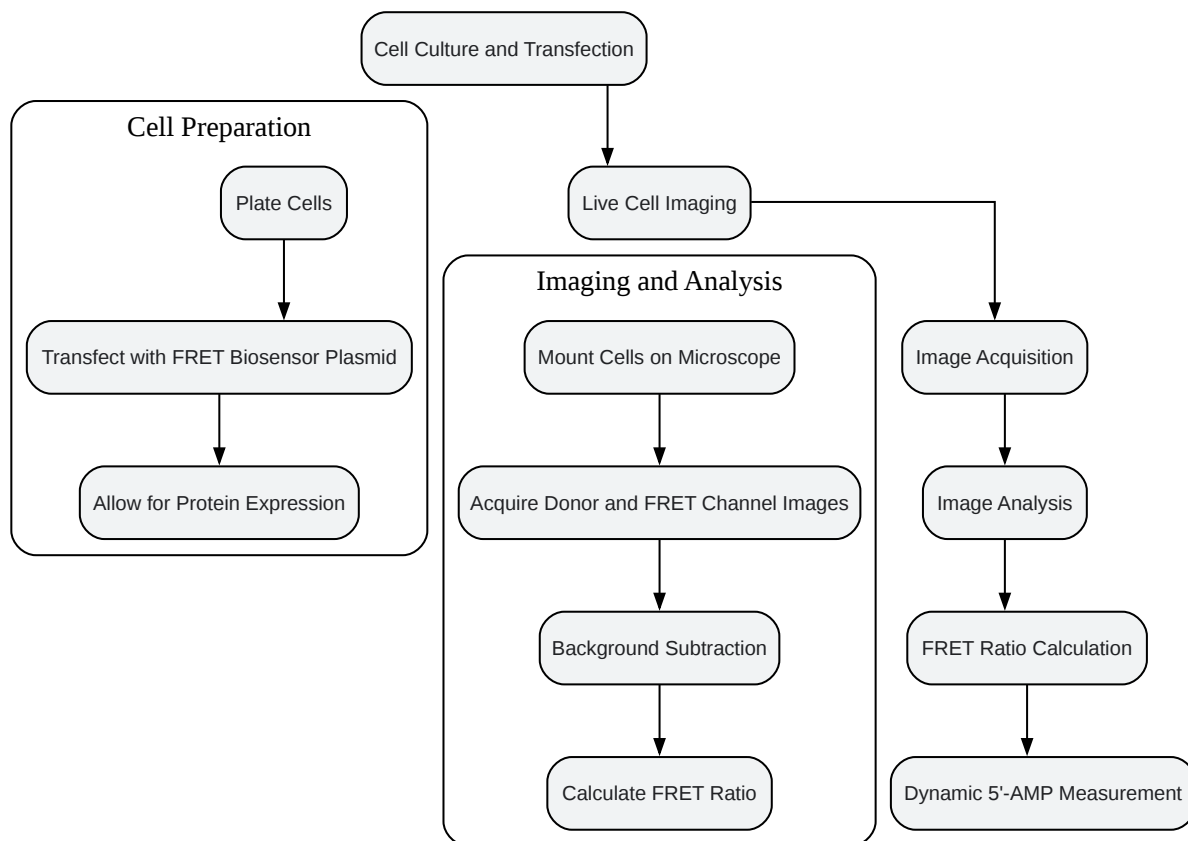
## The AMP-Activated Protein Kinase (AMPK) Signaling Pathway

The activation of AMPK by 5'-AMP is a critical event in cellular energy sensing. The pathway involves upstream kinases and leads to the phosphorylation of numerous downstream targets, ultimately regulating a wide array of cellular processes.









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## References

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- 2. The AMP-activated protein kinase (AMPK) signaling pathway coordinates cell growth, autophagy, & metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 3. journals.biologists.com [journals.biologists.com]
- 4. AMP-activated protein kinase and its downstream transcriptional pathways - PMC [pmc.ncbi.nlm.nih.gov]
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